

Application Notes and Protocols: Human PD-L1 Inhibitor III

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Compound of Interest

Compound Name: Human PD-L1 inhibitor III

Cat. No.: B13919592

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Introduction

Programmed cell death-ligand 1 (PD-L1) is a critical immune checkpoint protein that plays a significant role in adaptive immune resistance.^{[1][2][3][4][5]} Its expression on the surface of various cancer cells allows them to evade the host's immune system by binding to the PD-1 receptor on activated T cells, thereby inhibiting T-cell-mediated antitumor responses.^{[1][3][4][5]}

Human PD-L1 Inhibitor III is a potent, cell-permeable peptide inhibitor designed to block the interaction between human PD-L1 and its receptor, PD-1. By disrupting this signaling pathway, the inhibitor aims to restore T-cell activity against tumor cells. These application notes provide detailed protocols for the reconstitution, storage, and in vitro application of **Human PD-L1 Inhibitor III**.

Product Information

Property	Value	Reference
Molecular Formula	C97H155N29O29S	[6]
Molecular Weight	2223.70 g/mol	[6]
CAS Number	2135542-84-4	[6]
Physical State	Lyophilized Powder	N/A
Purity	>95%	N/A

Reconstitution and Storage

Proper reconstitution and storage of **Human PD-L1 Inhibitor III** are crucial for maintaining its biological activity and ensuring experimental reproducibility.

Reconstitution Protocol:

It is recommended to prepare a stock solution of high concentration that can be further diluted to the working concentration for various assays.

- **Centrifuge the Vial:** Before opening, briefly centrifuge the vial of lyophilized powder to ensure that all the material is at the bottom.
- **Solvent Selection:** Based on the peptide's properties, sterile Dimethyl Sulfoxide (DMSO) or sterile water are the recommended solvents for initial reconstitution.[\[6\]](#)[\[7\]](#)
- **Preparation of Stock Solution:**
 - To prepare a 10 mM stock solution, add the appropriate volume of solvent to the vial. For example, for 1 mg of the inhibitor (MW = 2223.7 g/mol), add 44.97 μ L of solvent.
 - Vortex gently or sonicate briefly to ensure the peptide is fully dissolved. Visually inspect the solution to confirm there are no particulates.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the peptide.

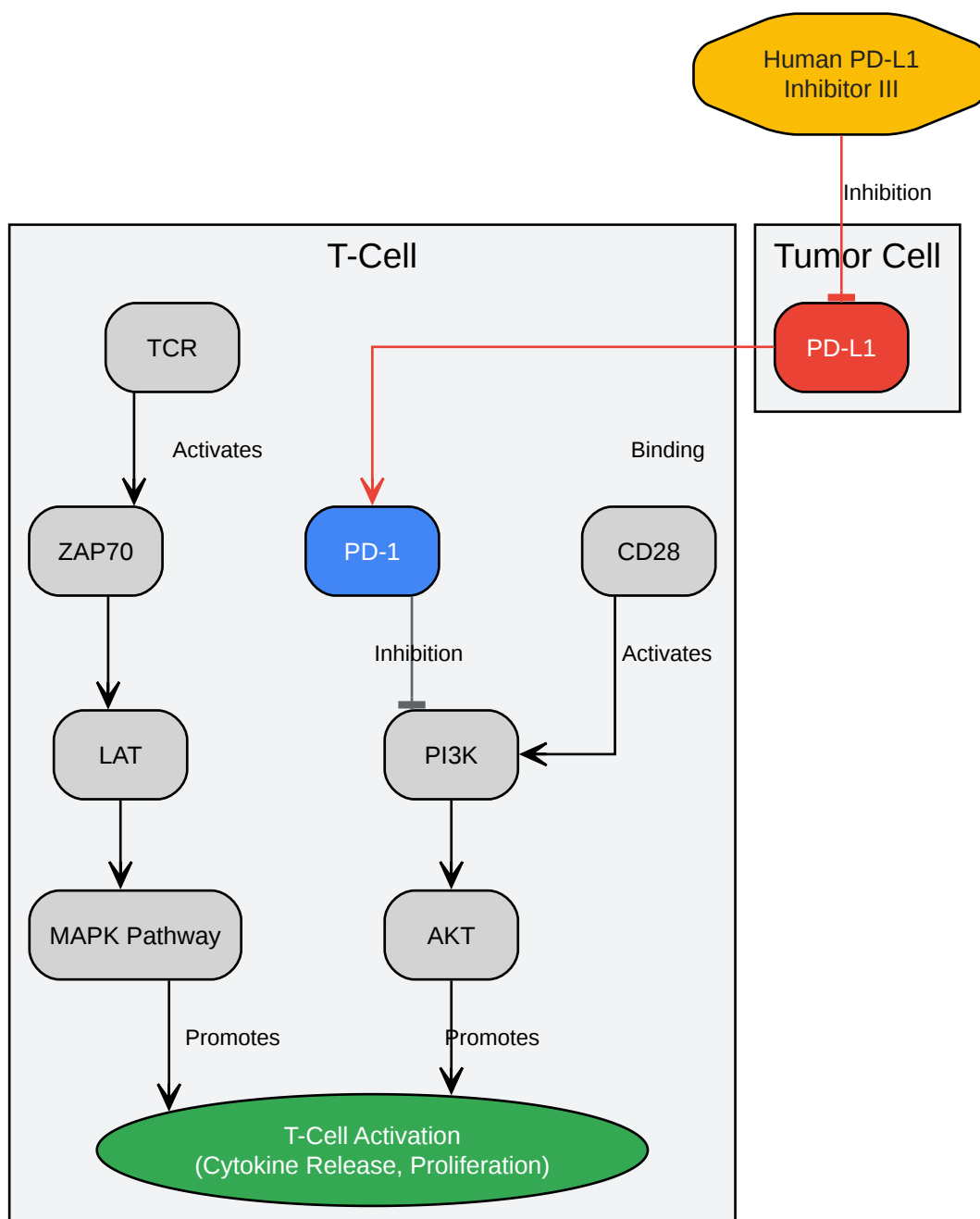
Storage Conditions:

Form	Storage Temperature	Shelf Life
Lyophilized Powder	-20°C	3 years [8] [9]
Stock Solution in Solvent	-80°C	1 year [8] [9]

Note: Avoid repeated freeze-thaw cycles of the stock solution.[\[8\]](#) When stored at -20°C in solvent, the shelf life is reduced to approximately one month.[\[8\]](#)

PD-L1 Signaling Pathway

The PD-1/PD-L1 signaling pathway is a key negative regulator of T-cell activation. The binding of PD-L1 on tumor cells to PD-1 on T-cells leads to the suppression of T-cell effector functions, allowing the tumor to evade immune surveillance.[1][2][4][5]



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Caption: PD-L1 signaling pathway and the inhibitory action of **Human PD-L1 Inhibitor III**.

Experimental Protocols

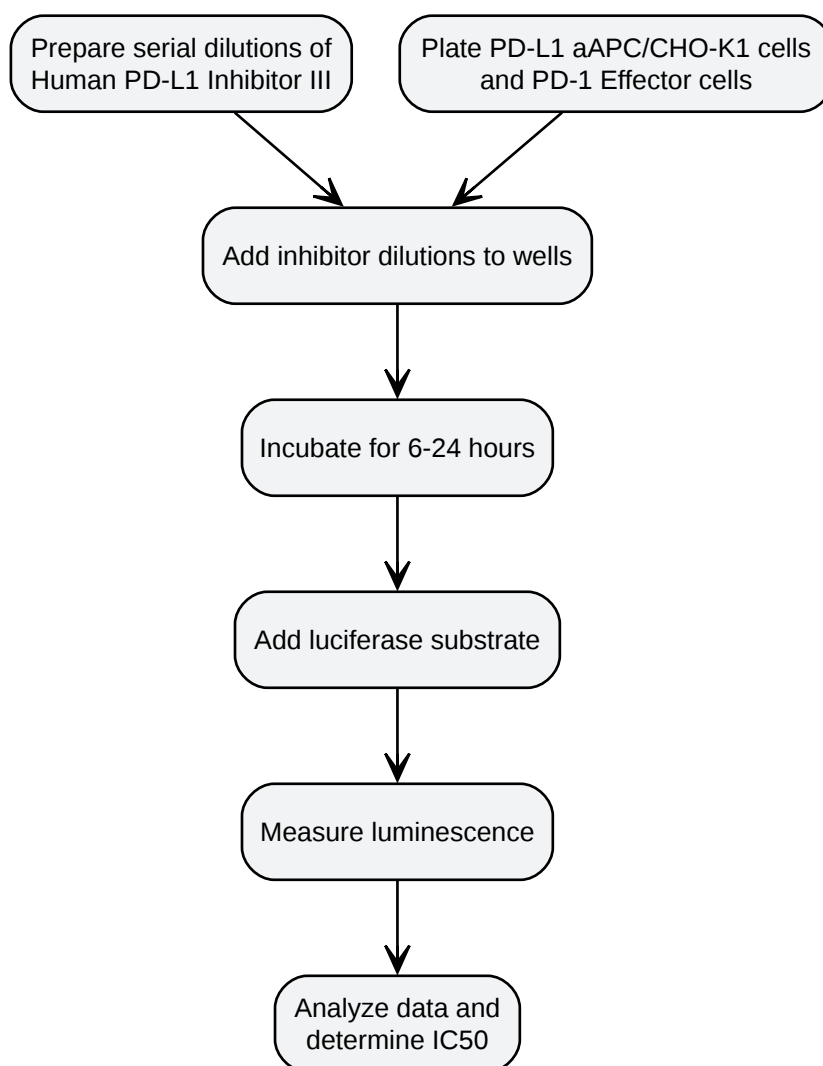
In Vitro PD-1/PD-L1 Blockade Bioassay

This protocol describes a cell-based assay to measure the ability of **Human PD-L1 Inhibitor III** to block the PD-1/PD-L1 interaction and restore T-cell activation. This assay utilizes engineered Jurkat T-cells expressing PD-1 and a luciferase reporter driven by an NFAT response element, and a cell line expressing human PD-L1.

Materials:

- PD-1 Effector Cells (e.g., Jurkat-PD-1-NFAT-Luc)
- PD-L1 aAPC/CHO-K1 Cells
- Assay Medium (e.g., RPMI 1640 + 10% FBS)
- **Human PD-L1 Inhibitor III** stock solution
- White, flat-bottom 96-well assay plates
- Luciferase detection reagent
- Luminometer

Experimental Workflow:



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